

Proper Disposal Procedures for AN15368

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **AN15368**
Cat. No.: **B11927422**

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **AN15368**, an investigational benzoxaborole prodrug, is not publicly available. The following disposal procedures are based on general best practices for handling and disposing of investigational, non-DEA controlled pharmaceutical compounds in a laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all federal, state, and local regulations.[1][2]

Immediate Safety and Logistical Information

When a specific SDS is not available, the compound must be treated as a hazardous substance.[3] The primary course of action is to contact your institution's EHS office, as they are responsible for making the final hazardous waste determination.[4] All personnel handling the material should be current on chemical waste management training.[1]

Quantitative Data Summary

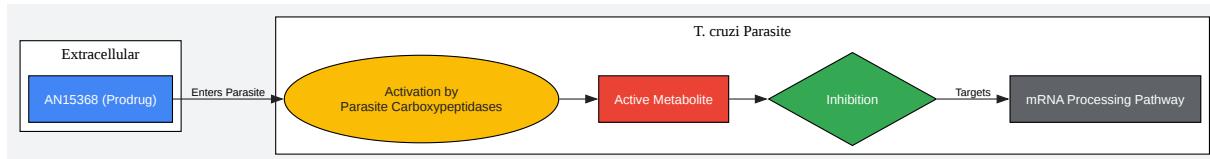
Without a specific SDS for **AN15368**, no quantitative data for disposal is available. The table below serves as a template for the type of information that would be found in an SDS and should be populated with specific data if it becomes available.

Parameter	Value	Source
pH (for aqueous solutions)	Data Not Available	SDS
Flash Point	Data Not Available	SDS
Recommended Storage Temp.	Data Not Available	SDS
Incompatible Materials	Data Not Available	SDS
Decontamination Method	Data Not Available	SDS
Regulated Concentration Limits	Data Not Available	SDS

Experimental Protocols & Signaling Pathways

Mechanism of Action of AN15368

AN15368 is a prodrug that is effective against *Trypanosoma cruzi*, the parasite that causes Chagas disease. Its mechanism involves activation within the parasite itself. The diagram below illustrates this pathway.

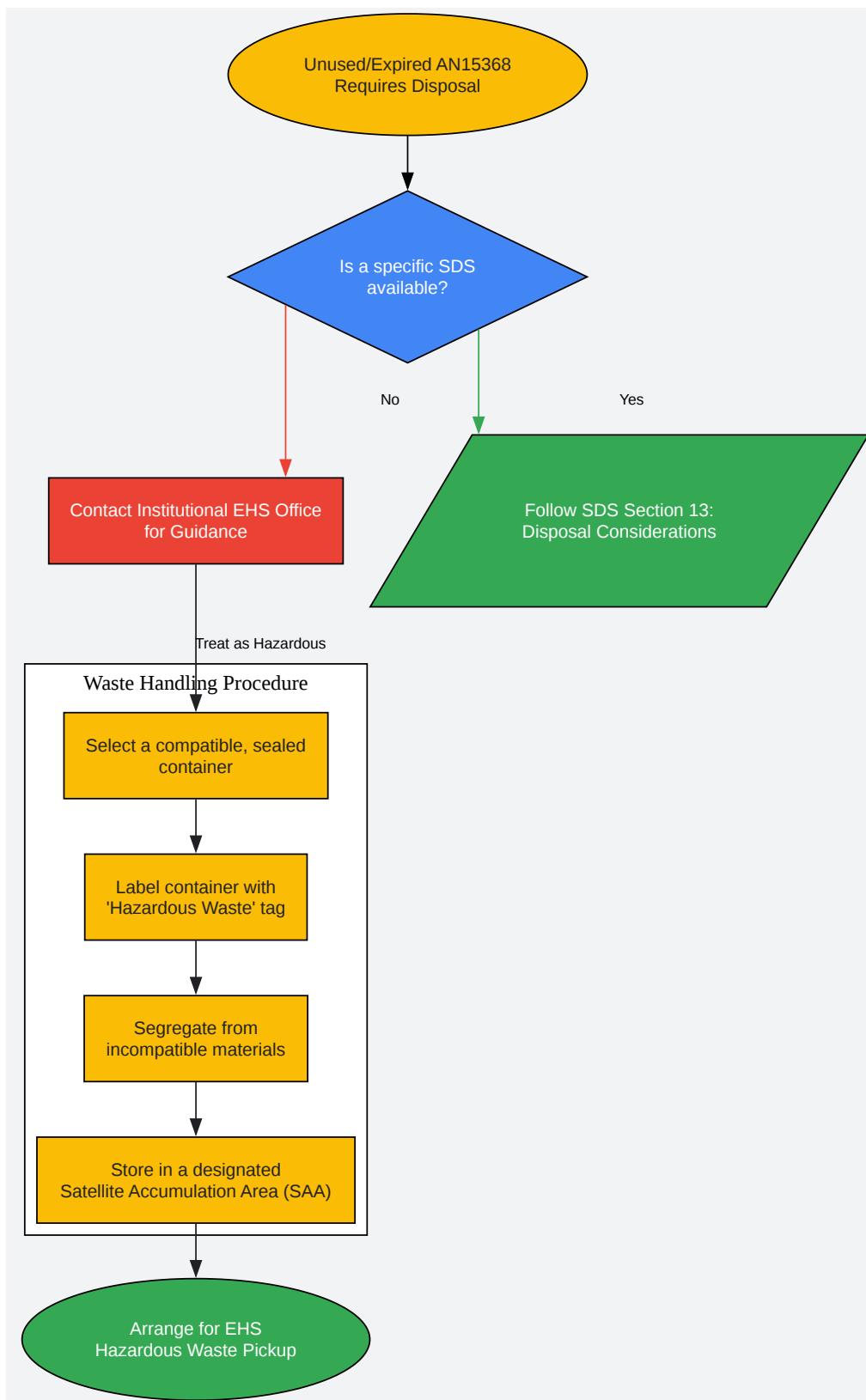


[Click to download full resolution via product page](#)

Caption: Activation pathway of the **AN15368** prodrug within the *T. cruzi* parasite.

Step-by-Step Disposal Protocol for Investigational Compounds

The following is a general procedural workflow for the safe handling and disposal of a research compound like **AN15368** when a specific SDS is unavailable.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of a research chemical without a specific SDS.

Detailed Disposal Steps:

- Consult EHS: Before proceeding, contact your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)[\[2\]](#) They will provide specific instructions and ensure compliance with all regulations.
- Container Selection: Collect waste in a container that is compatible with the chemical properties of benzoxaboroles.[\[5\]](#) The container must be in good condition and have a secure, leak-proof lid.[\[4\]](#)
- Labeling: As soon as the first waste is added, label the container with a "HAZARDOUS WASTE" tag provided by your EHS department.[\[1\]](#)[\[3\]](#) The label must include the Principal Investigator's name, location, contact number, and the full chemical name(s) of the contents.[\[1\]](#)
- Segregation and Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.[\[1\]](#)[\[4\]](#)
 - Keep the waste container closed except when adding waste.[\[4\]](#)[\[5\]](#)
 - Ensure that incompatible waste types are not mixed.[\[5\]](#) For example, halogenated and non-halogenated solvents should be collected separately.[\[5\]](#)
- Disposal of Empty Containers:
 - A container that held a hazardous substance is not considered empty until it has been triple-rinsed with a suitable solvent.[\[3\]](#)[\[6\]](#)
 - The first rinsate must be collected and disposed of as hazardous waste.[\[3\]](#)[\[6\]](#)
 - After rinsing, deface or remove all labels from the empty container before disposing of it as regular solid waste or glass waste, according to institutional policy.[\[3\]](#)[\[6\]](#)

- Waste Pickup and Final Disposal:
 - Once the container is full or has been in storage for the maximum allowable time (e.g., 12 months, though this can vary), arrange for a pickup by the EHS department.[4]
 - Investigational drugs are typically sent to a licensed hazardous waste vendor for incineration.[1][2][7] Do not dispose of this material down the sanitary sewer or in regular trash.[8][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. research.cuanschutz.edu [research.cuanschutz.edu]
- 2. [Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU](http://research.washu.edu) [research.washu.edu]
- 3. vumc.org [vumc.org]
- 4. ehrs.upenn.edu [ehrs.upenn.edu]
- 5. [Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf](http://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
- 6. [Hazardous Waste Disposal Guide - Research Areas | Policies](http://policies.dartmouth.edu) [policies.dartmouth.edu]
- 7. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- 8. [In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University](http://protect.iu.edu) [protect.iu.edu]
- 9. nswai.org [nswai.org]
- To cite this document: BenchChem. [Proper Disposal Procedures for AN15368]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11927422#an15368-proper-disposal-procedures\]](https://www.benchchem.com/product/b11927422#an15368-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com